

# A Comparative Analysis of the Acute Toxicity of Dichlofenthion and Other Organophosphate Nematicides

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## Compound of Interest

Compound Name: *Dichlofenthion*

Cat. No.: *B1670456*

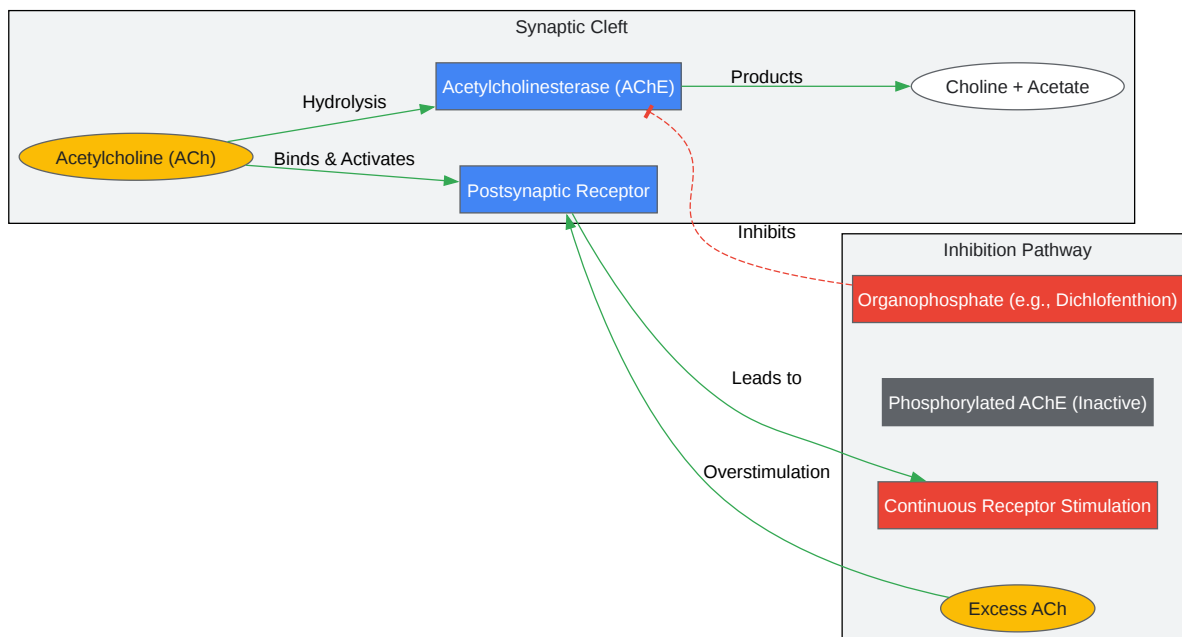
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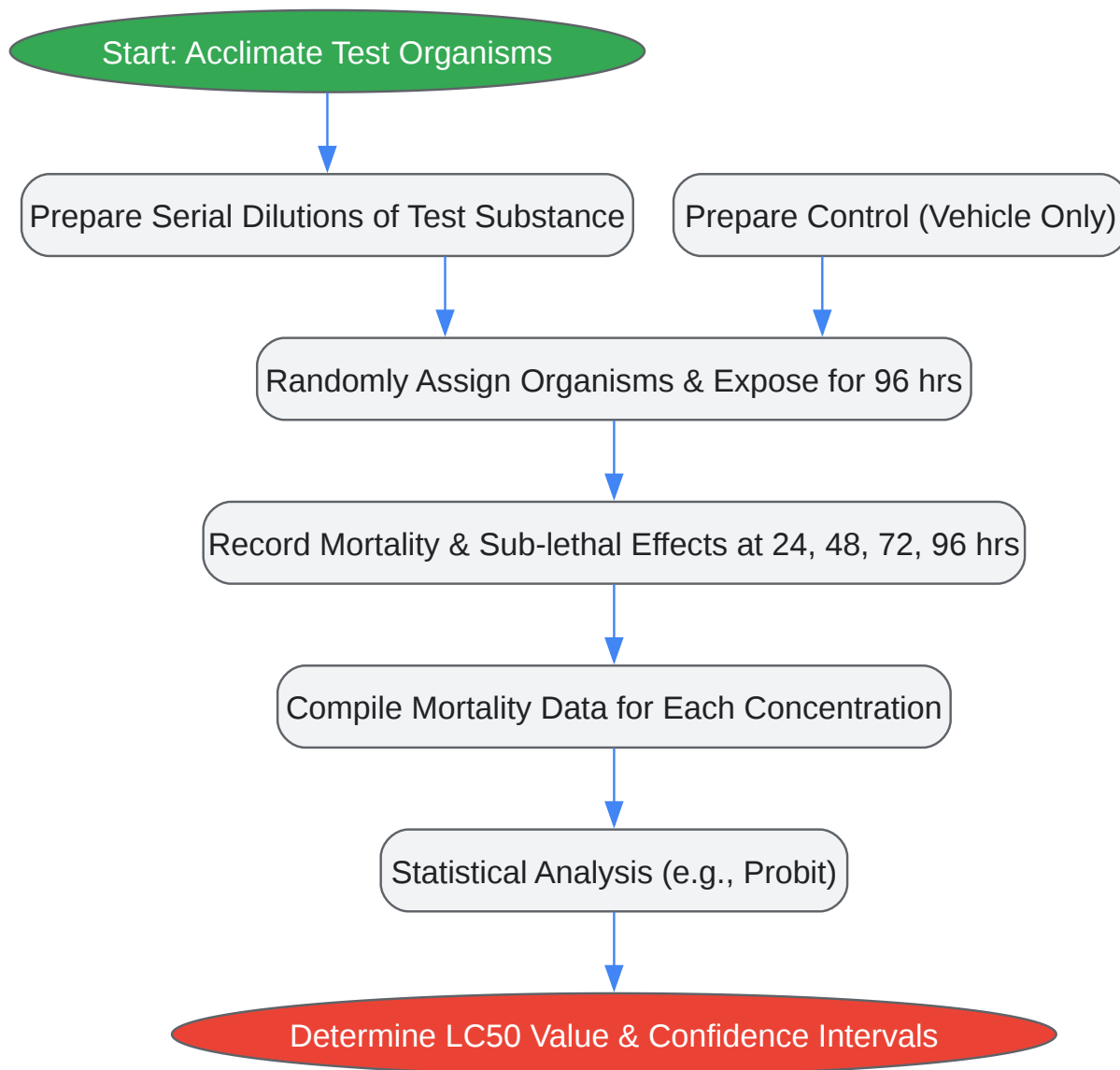
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the acute toxicity of **dichlofenthion** and other selected organophosphate nematicides. The information is intended to assist researchers in understanding the relative toxicity of these compounds through a summary of quantitative data from experimental studies. Detailed methodologies for standard toxicity testing are also provided to offer context to the presented data.

## Mechanism of Action: Acetylcholinesterase Inhibition

Organophosphate nematicides exert their toxic effects primarily through the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system.[1] AChE is responsible for hydrolyzing the neurotransmitter acetylcholine (ACh) into choline and acetic acid, a process essential for terminating nerve signals at cholinergic synapses.[2] By irreversibly phosphorylating the serine hydroxyl group at the active site of AChE, organophosphates lead to an accumulation of ACh in the synaptic cleft.[2] This accumulation results in the continuous stimulation of muscarinic and nicotinic receptors, leading to neurotoxicity and, at sufficient doses, systemic failure and death.[2]





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## References

- 1. EXTTOXNET PIP - FENAMIPHOS [exttoxnet.orst.edu]
- 2. fao.org [fao.org]
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